

# Methyl 3-(benzylamino)propanoate safety and handling precautions

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## Compound of Interest

Compound Name: Methyl 3-(benzylamino)propanoate

Cat. No.: B016535

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## An In-depth Technical Guide to the Safety and Handling of **Methyl 3-(benzylamino)propanoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 3-(benzylamino)propanoate** (CAS RN: 23574-01-8). The following sections detail the known properties, hazards, and necessary precautions for the safe use of this compound in a laboratory and research setting.

## Chemical and Physical Properties

Limited quantitative data is available for the specific physical and chemical properties of **Methyl 3-(benzylamino)propanoate**. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C11H15NO2	[1]
Molecular Weight	193.24 g/mol	[1]
Boiling Point	145-147°C at 7 mmHg	[1]
Density	1.049 ± 0.06 g/cm3 (Predicted)	[1]
Refractive Index	1.52	[1]
Form	Oil	[1]
Color	Colourless	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[1]
pKa	8.41 ± 0.19 (Predicted)	[1]
Storage Temperature	Room temperature, under inert atmosphere, in a dark place	[1]

## Hazard Identification and GHS Classification

According to the Safety Data Sheet from Tokyo Chemical Industry (TCI), **Methyl 3-(benzylamino)propanoate** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS). However, it is crucial to handle all chemicals with care, as comprehensive toxicological data may not be available. The primary hazards are associated with potential eye, skin, and respiratory irritation upon contact.

## Toxicological Data

There is a lack of specific quantitative toxicological data for **Methyl 3-(benzylamino)propanoate** in the publicly available literature and safety data sheets.

Metric	Value	Source
LD50/LC50	Not available	[2]

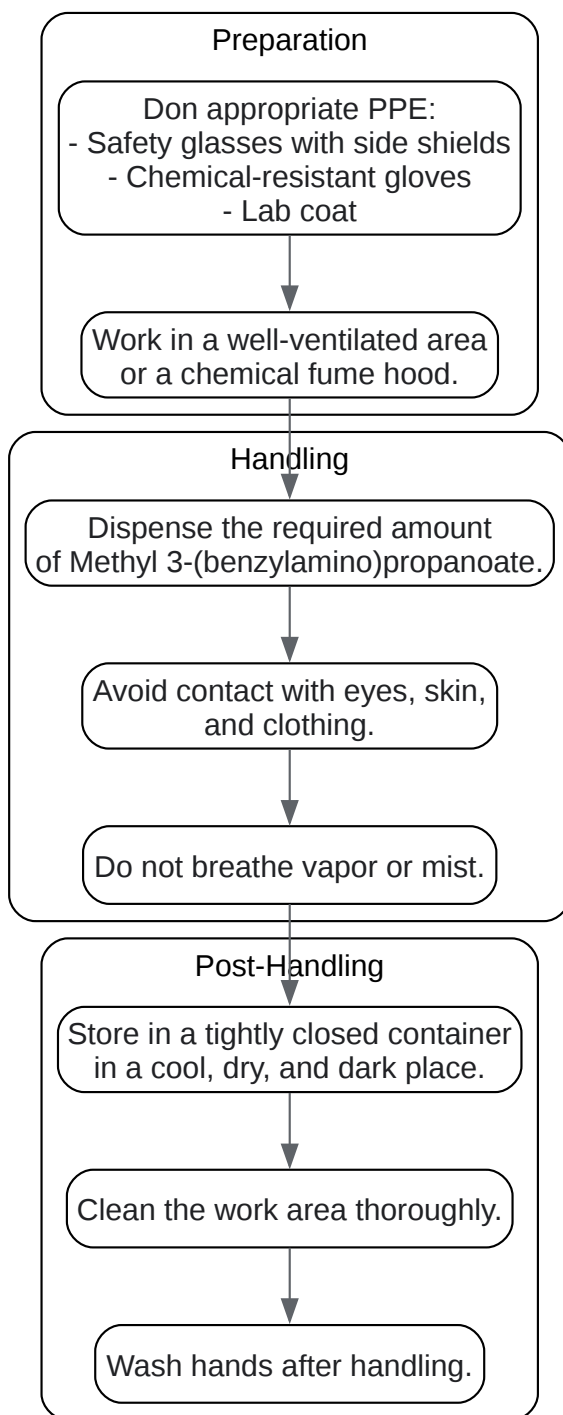
Given the absence of comprehensive toxicity data, it is prudent to treat this compound with a high degree of caution and minimize exposure.

## Handling and Storage

Proper handling and storage procedures are essential to ensure safety in the laboratory.

## Safe Handling Workflow

The following diagram outlines the recommended workflow for safely handling **Methyl 3-(benzylamino)propanoate**.



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### *Safe Handling Workflow*

## Storage Conditions

Store **Methyl 3-(benzylamino)propanoate** in a tightly closed container in a cool, dry, and well-ventilated area. It should be stored under an inert atmosphere and kept in a dark place to prevent degradation.[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Methyl 3-(benzylamino)propanoate**.

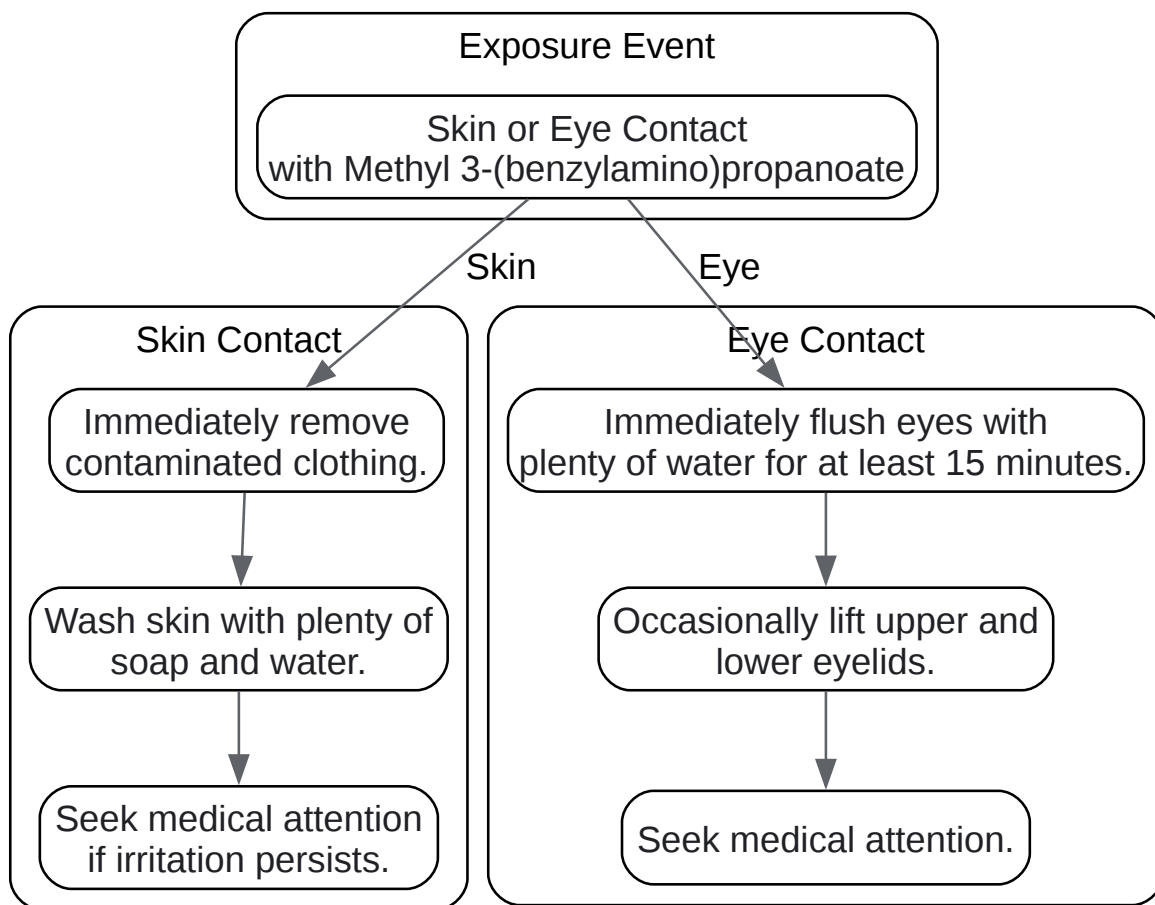
- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[3]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[2]
- Respiratory Protection: If working outside of a fume hood or if vapors/mists are generated, use a NIOSH/MSHA approved respirator.[2]

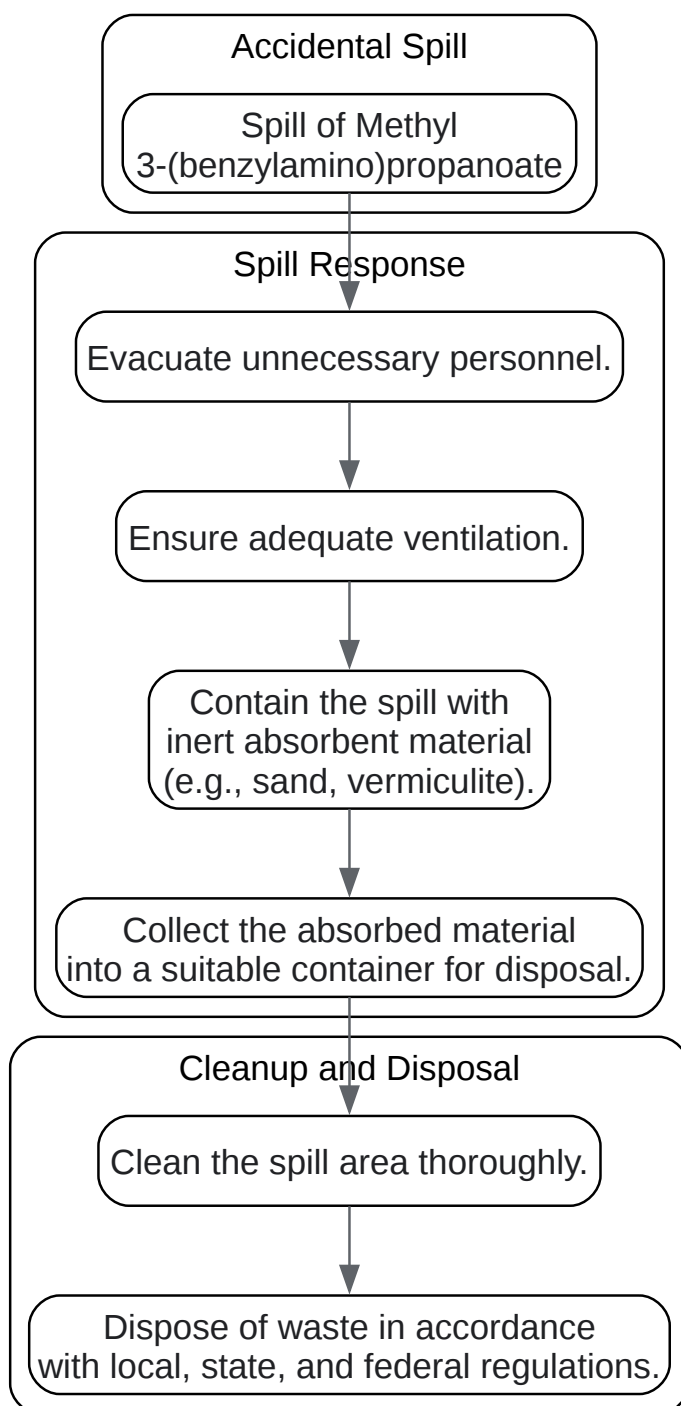
## First-Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

## First-Aid Workflow for Exposure

The following diagram illustrates the appropriate first-aid response to skin or eye contact.





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## References

- 1. 23574-01-8 CAS MSDS (METHYL 3-(N-BENZYLAMINE)PROPIONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. americanchemistry.com [americanchemistry.com]
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